

Molecular structure and weight of 2-Methyl-4-nitrobenzenediazonium

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Compound of Interest

Compound Name: 2-Methyl-4-nitrobenzenediazonium

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An In-depth Technical Guide to 2-Methyl-4-nitrobenzenediazonium

This technical guide provides a comprehensive overview of the molecular structure, molecular weight, and synthesis of **2-Methyl-4-nitrobenzenediazonium**. This information is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry.

Core Compound Properties

2-Methyl-4-nitrobenzenediazonium is an aromatic diazonium cation. Diazonium salts are a class of organic compounds that are widely utilized as intermediates in the synthesis of a diverse range of organic molecules, particularly in the dye industry and in various coupling reactions. The presence of the nitro group and the methyl group on the benzene ring influences the reactivity and stability of the diazonium group.

Molecular Structure and Weight

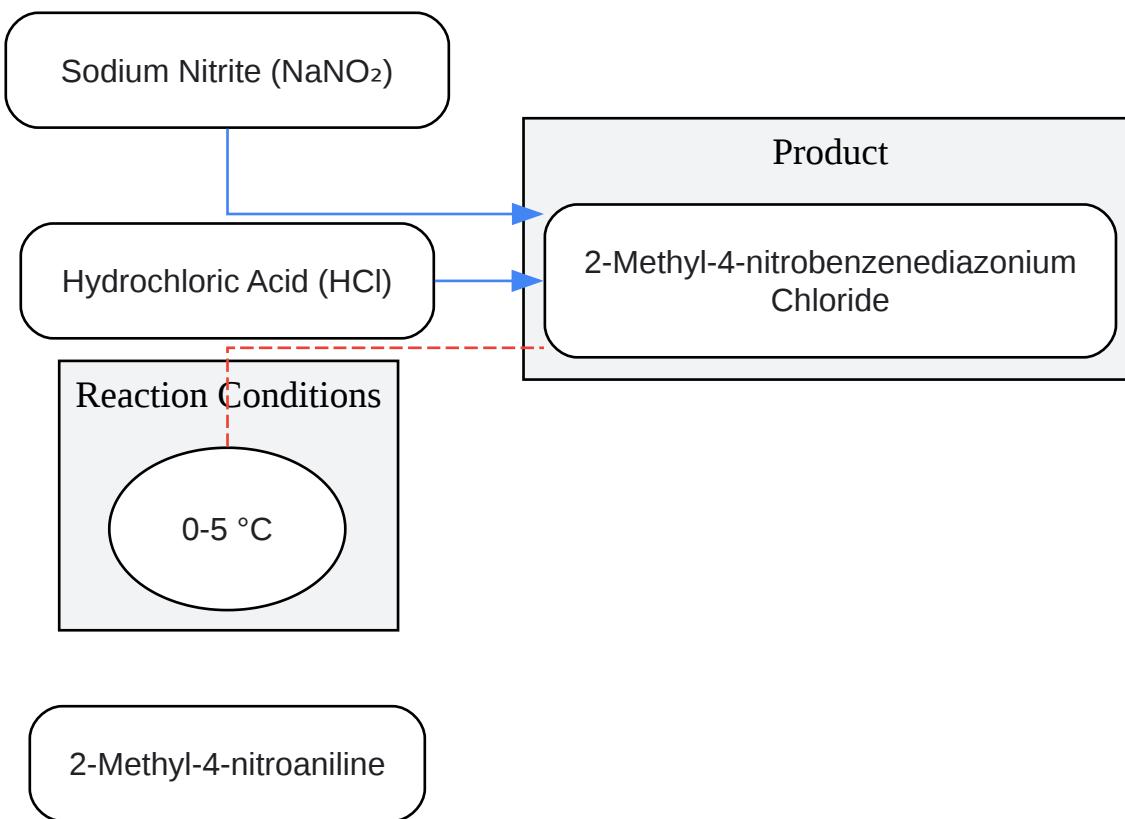
The molecular structure of **2-Methyl-4-nitrobenzenediazonium** consists of a benzene ring substituted with a methyl group at position 2, a nitro group at position 4, and a diazonium group at position 1.

Quantitative Data Summary

Property	Value	Source
IUPAC Name	2-Methyl-4-nitrobenzene-1-diazonium	[1]
Molecular Formula	C ₇ H ₆ N ₃ O ₂ ⁺	[1]
Molecular Weight	164.14 g/mol	[1]

Synthesis of 2-Methyl-4-nitrobenzenediazonium

The synthesis of **2-Methyl-4-nitrobenzenediazonium** is typically achieved through the diazotization of 2-methyl-4-nitroaniline. This reaction involves treating the precursor amine with nitrous acid, which is usually generated *in situ* from sodium nitrite and a strong acid, such as hydrochloric acid or sulfuric acid, at low temperatures.



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Caption: Synthesis of **2-Methyl-4-nitrobenzenediazonium** via diazotization.

Experimental Protocols

Synthesis of 2-Methyl-4-nitrobenzenediazonium Chloride

This protocol is adapted from established procedures for the diazotization of aromatic amines.

Materials:

- 2-Methyl-4-nitroaniline
- Concentrated Hydrochloric Acid
- Sodium Nitrite (NaNO_2)
- Distilled Water
- Ice
- Congo Red indicator paper

Equipment:

- Three-necked round-bottom flask
- Mechanical stirrer
- Dropping funnel
- Thermometer
- Ice-salt bath

Procedure:

- In the three-necked flask, prepare a suspension of 2-methyl-4-nitroaniline in a mixture of concentrated hydrochloric acid and water.
- Cool the flask to a temperature between 0 °C and 5 °C using an ice-salt bath. It is crucial to maintain this low temperature throughout the reaction to prevent the decomposition of the

diazonium salt.

- While vigorously stirring the suspension, slowly add a pre-cooled aqueous solution of sodium nitrite dropwise from the dropping funnel. The rate of addition should be controlled to keep the temperature of the reaction mixture below 5 °C.
- After the complete addition of the sodium nitrite solution, continue stirring the mixture for an additional 15-30 minutes at the same temperature to ensure the reaction goes to completion.
- The completion of the diazotization can be checked by testing a drop of the reaction mixture with Congo Red paper; the paper should turn blue, indicating the presence of excess nitrous acid.
- The resulting solution contains the **2-Methyl-4-nitrobenzenediazonium** chloride and is typically used immediately in subsequent reactions without isolation, as diazonium salts can be explosive when dry.

Applications in Research and Development

2-Methyl-4-nitrobenzenediazonium salts are valuable reagents in organic synthesis. They can undergo a variety of transformations, including:

- Sandmeyer Reaction: Replacement of the diazonium group with a halide (Cl, Br) or cyanide (CN) using copper(I) salts.
- Schiemann Reaction: Replacement of the diazonium group with fluorine using fluoroboric acid (HBF₄).
- Gomberg-Bachmann Reaction: Aryl-aryl bond formation.
- Azo Coupling: Reaction with activated aromatic compounds to form azo dyes.

The specific substitution pattern of **2-Methyl-4-nitrobenzenediazonium** can be exploited to introduce a 2-methyl-4-nitrophenyl moiety into a target molecule, which is a structural motif present in some pharmacologically active compounds and functional materials. The reactivity of this diazonium salt makes it a versatile tool for medicinal chemists and materials scientists in the development of new molecular entities.

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References

- 1. Substance Registry Services | US EPA [cdxapps.epa.gov]
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